

Application Notes and Protocols for (Tyr36)-PTHrP (1-36)

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Compound of Interest

Compound Name: (Tyr36)-pTH-Related Protein (1-36) (human, mouse, rat)

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These application notes provide detailed protocols for the preparation, storage, and handling of (Tyr36)-Parathyroid Hormone-Related Protein (1-36) stock solutions for research purposes. This peptide is a ligand for the parathyroid hormone (PTH) receptor and is utilized in a variety of cellular and in vivo experimental settings.[\[1\]](#)[\[2\]](#)

Product Information and Specifications

(Tyr36)-PTHrP (1-36) is a synthetic peptide analog of the N-terminal fragment of Parathyroid Hormone-Related Protein. The inclusion of a tyrosine residue at position 36 allows for radioiodination, making it a valuable tool for receptor binding and other tracer studies.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value	Source
Molecular Weight	~4189.23 - 4309.91 g/mol	[1][3][6]
Purity	≥ 95%	[6]
Appearance	White to off-white solid/powder	[1][6]
Sequence	Ala-Val-Ser-Glu-His-Gln-Leu-Leu-His-Asp-Lys-Gly-Lys-Ser-Ile-Gln-Asp-Leu-Arg-Arg-Arg-Phe-Phe-Leu-His-His-Leu-Ile-Ala-Glu-Ile-His-Thr-Ala-Glu-Tyr	[1]

Storage and Stability

Proper storage is critical to maintain the integrity and activity of (Tyr36)-PTHrP (1-36).

Form	Storage Temperature	Stability	Recommendations
Lyophilized Powder	-20°C to -80°C	Up to 2 years	Store sealed and protected from moisture and light.[1]
0-5°C	Up to 6 months	For short-term storage.[6]	
Stock Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.[1][7]
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.[1][7]	
4°C	Up to 5 days	For immediate use.[6]	

Experimental Protocols

Protocol 1: Preparation of a 1 mM Stock Solution

This protocol describes the preparation of a 1 mM stock solution of (Tyr36)-PTHrP (1-36).

Materials:

- (Tyr36)-PTHrP (1-36) lyophilized powder
- Sterile, nuclease-free water or DMSO
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

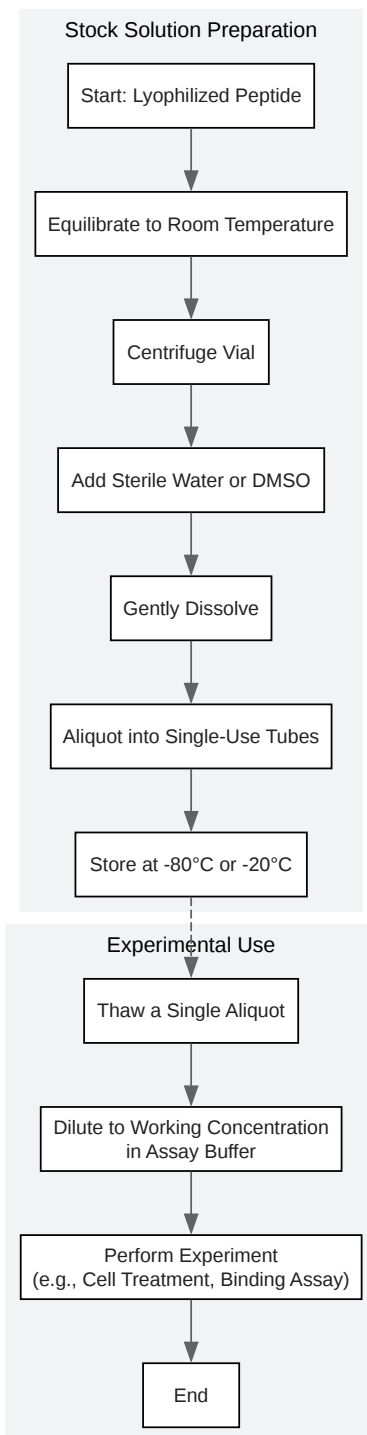
Procedure:

- Pre-equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the peptide.
- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- Solvent Selection:
 - For most aqueous-based biological assays, sterile water is a suitable solvent.[\[6\]](#)
 - For applications requiring higher concentrations, DMSO can be used. Note that hygroscopic DMSO can impact solubility, so use freshly opened DMSO.[\[1\]](#)
- Reconstitution:
 - Calculate the volume of solvent needed to achieve a 1 mM concentration. For example, for 1 mg of peptide with a molecular weight of 4309.85 g/mol, you would add 232.03 μ L of solvent.
 - Carefully add the calculated volume of the chosen solvent to the vial.

- Gently vortex or pipette up and down to dissolve the peptide completely. Avoid vigorous shaking, which can cause peptide degradation or aggregation. If using DMSO, sonication may be required for complete dissolution.^[1]
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, low-protein binding microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).^{[1][7]}

Visualizations

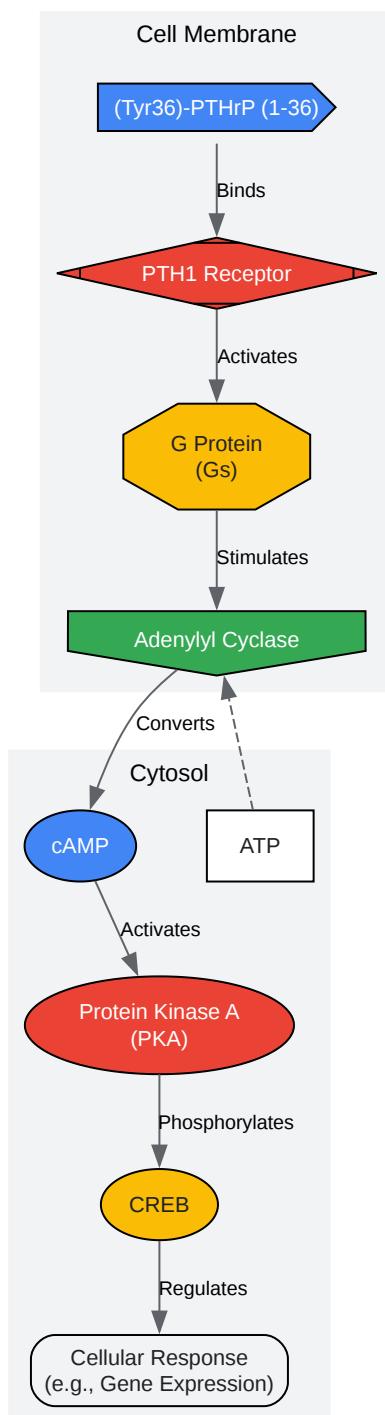
Workflow for Preparing and Using (Tyr36)-PTHrP (1-36) Stock Solution



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Caption: Workflow for preparing and using peptide stock solution.

PTHrP Signaling via the PTH1 Receptor

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Caption: PTHrP signaling through the PTH1 receptor pathway.

Applications

(Tyr36)-PTHrP (1-36) is a versatile tool for studying the parathyroid hormone 1 receptor (PTH1R). Common applications include:

- **Receptor Binding Assays:** The Tyr36 residue allows for radioiodination, enabling competitive binding studies to determine the affinity of other ligands for the PTH1R.[4][8]
- **cAMP Signaling Assays:** As an agonist of the PTH1R, this peptide can be used to stimulate the production of cyclic AMP (cAMP) and investigate downstream signaling pathways.[9][10]
- **In Vitro Cell-Based Assays:** Researchers have used this peptide to study its effects on various cell types, including cardiomyocytes and cancer cell lines.[4][11]
- **In Vivo Studies:** The peptide has been administered to animal models to investigate its physiological effects, such as its role in myocardial ischemia-reperfusion injury.[11][12]

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- To cite this document: BenchChem. [Application Notes and Protocols for (Tyr36)-PTHrP (1-36)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15605235/docs#application-notes-and-protocols-for-tyr36-pthrp-1-36\]](https://www.benchchem.com/product/b15605235/docs#application-notes-and-protocols-for-tyr36-pthrp-1-36)

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